

Application Note: Quantification of Moenomycin A in Animal Feed using LC-MS/MS

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Compound of Interest

Compound Name: *Flavomycin*

Cat. No.: *B086643*

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Abstract

This application note details a robust and sensitive method for the quantification of moenomycin A in animal feed matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). Moenomycin A, a phosphoglycolipid antibiotic, is utilized as a growth promoter in animal nutrition.[1][2][3] Regulatory monitoring for its presence in animal feed is crucial. The described protocol provides a reliable workflow for the extraction, purification, and analysis of moenomycin A, demonstrating high selectivity and sensitivity suitable for confirmatory purposes in official control laboratories.[1][4]

Introduction

Moenomycin, also known as **flavomycin** or bambermycin, is a complex of structurally related phosphoglycolipid antibiotics produced by various strains of *Streptomyces*. [1][3] It is effective against Gram-positive bacteria by inhibiting the transglycosylation step in peptidoglycan synthesis.[3] While not used therapeutically in humans, it serves as a performance-enhancing additive in animal feed.[1] Due to concerns about antimicrobial resistance, its use is regulated in many regions, necessitating sensitive and specific analytical methods for monitoring its concentration in feedstuffs.[4][5] This LC-MS/MS method provides a reliable approach for the unambiguous identification and quantification of moenomycin A, the main pharmacologically active component of the moenomycin complex.[1][4]

Experimental Workflow

The overall experimental workflow for the quantification of moenomycin A in feed is depicted below.



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Caption: Experimental workflow for moenomycin A analysis in feed.

Detailed Protocols

Sample Preparation

This protocol is adapted from methodologies described for the extraction of moenomycin A from complex matrices like animal feed and related products.[1][6][7]

Materials:

- Homogenized animal feed sample
- Extraction Solvent: 25% Ammonium Hydroxide in Methanol (1:9, v/v)[1][3]
- Methanol (HPLC grade)
- Water (Milli-Q or equivalent)
- Solid Phase Extraction (SPE) cartridges: Strong Anion Exchange (SAX)[6][7] or C4 cartridges[8] can be used.
- 50 mL polypropylene centrifuge tubes
- Centrifuge capable of 12,000 rpm
- Nitrogen evaporator

Procedure:

- Weigh approximately 2 g of the homogenized feed sample into a 50 mL polypropylene centrifuge tube.[3]
- Add 5 mL of the extraction solvent (1:9 ammonium hydroxide/methanol).[3]
- Vigorously shake the mixture to ensure thorough mixing.
- Centrifuge the mixture at 12,000 rpm for 10 minutes at 0°C.[3]
- Carefully collect the supernatant.
- SPE Cleanup (SAX method):
 - Condition a SAX SPE cartridge.
 - Load the supernatant onto the conditioned cartridge.
 - Wash the cartridge with 5 mL of Milli-Q water.[9]
 - Dry the cartridge under vacuum.[9]
 - Elute moenomycin A with 5 mL of the extraction solvent (1:9 ammonium hydroxide/methanol).[1]
- Transfer 1 mL of the eluate to a glass tube and dry it under a gentle stream of nitrogen at 40°C.[1]
- Reconstitute the dried residue in 0.5 mL of methanol or an appropriate volume of the initial mobile phase for LC-MS/MS analysis.[1]

LC-MS/MS Analysis

The following conditions are a composite of established methods for moenomycin A analysis.[1][2][6]

Liquid Chromatography (LC) Conditions:

Parameter	Condition
Column	Inertsil C8 or equivalent C12/C18 column
Mobile Phase A	Water with 0.3% Formic Acid
Mobile Phase B	Acetonitrile with 0.3% Formic Acid
Flow Rate	0.30 mL/min
Injection Volume	5-50 µL
Column Temp.	24°C
Gradient	A linear gradient elution is typically used. Start with a higher percentage of mobile phase A and gradually increase the percentage of mobile phase B. A representative gradient might be: 0-0.5 min 70% A, 0.5-5.0 min ramp to 5% A, hold for 1 min, then return to initial conditions and equilibrate. [2]

Mass Spectrometry (MS) Conditions:

Parameter	Condition
Ionization Mode	Negative Electrospray Ionization (ESI-)[2][6][7]
Capillary Voltage	4.5 kV
Source Temperature	250-500°C
Scan Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion	Doubly charged ion $[M-2H]^{2-}$ at m/z 789.9 is preferred due to higher sensitivity. The singly charged ion $[M-H]^{-}$ at m/z 1580.4 can also be monitored.[1][2][3]
Product Ions	For m/z 789.9: 575.7/575.9 (Quantifier), 554.3/554.5 (Qualifier)[1][2]
	For m/z 1580.4: 1152.2 (Quantifier), 1109.4 (Qualifier)[1][9]
Collision Energy	Optimized for the specific instrument, typically in the range of 30-42 eV.[1][2]

Quantitative Data Summary

The performance of the LC-MS/MS method has been validated in several studies, demonstrating its suitability for the routine monitoring of moenomycin A. The following tables summarize the key quantitative parameters from published methods.

Table 1: Method Performance Characteristics

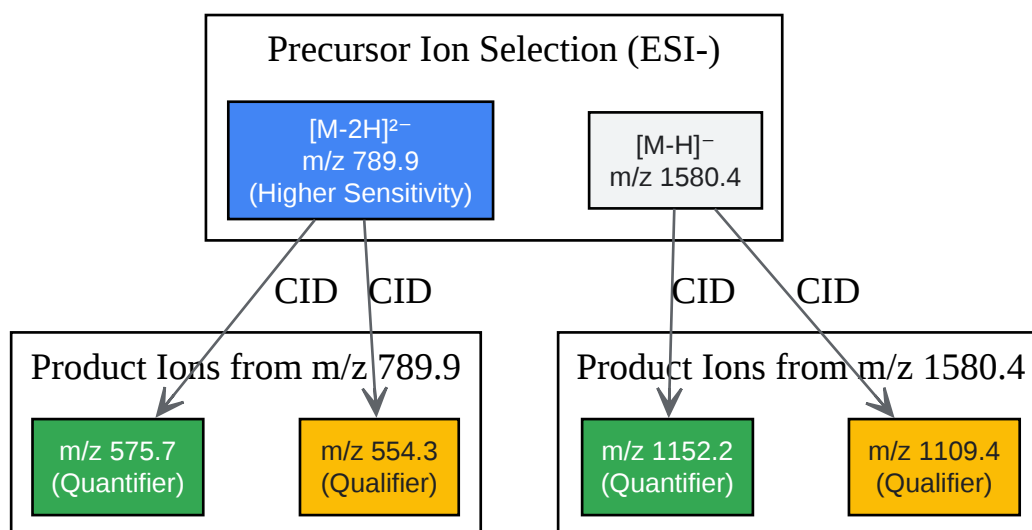
Parameter	Value	Reference
Linearity (r^2)	> 0.990	[2]
Limit of Detection (LOD)	0.03 µg/g (30 µg/kg)	[1]
0.25 µg/kg	[3]	
Limit of Quantification (LOQ)	0.10 µg/g (100 µg/kg)	[1][4]
0.01 mg/kg (10 µg/kg)	[6][7]	
0.8 µg/kg	[3]	

Table 2: Recovery and Precision Data

Matrix	Spiking Level (µg/g)	Mean Recovery (%)	RSD (%)	Reference
Feed	0.50	83.9 - 94.2	< 23	[1][4]
Feed	1.0	83.9 - 94.2	< 23	[1][4]
Feed	30.0	83.9 - 94.2	< 23	[1][4]
Porcine Tissues	10 - MRLs	79 - 93	0.5 - 2.8	[6][7]
Poultry Kidney	10 µg/kg	67.2 - 89.4	< 7 (Repeatability)	[3]
50 µg/kg	< 11 (Reproducibility)	[3]		
500 µg/kg	[3]			
MRLs: Maximum Residue Limits				

Signaling Pathway/Logical Relationship Diagram

The logical relationship for ion selection in the MS/MS experiment is crucial for both quantification and confirmation of moenomycin A.



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Caption: MRM transition logic for moenomycin A identification.

Conclusion

The described LC-MS/MS method is highly selective and reliable for the quantification of moenomycin A in various animal feed matrices.[1] The sample preparation involving a straightforward extraction followed by SPE cleanup effectively removes matrix interferences. The use of a doubly charged precursor ion in negative ESI mode provides excellent sensitivity. [2][3] The method has been successfully validated, demonstrating good linearity, recovery, and precision, making it suitable for regulatory monitoring and quality control in the feed industry.[1] [6]

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